Precision Synthesis of 3-Chloro-2-fluoro-5-(trifluoromethyl)benzamide

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Compound of Interest

Compound Name:	*3-Chloro-2-fluoro-5-(trifluoromethyl)benzamide*
CAS No.:	*129931-46-0*
Cat. No.:	*B1597172*

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Executive Summary

3-Chloro-2-fluoro-5-(trifluoromethyl)benzamide is a critical building block for next-generation herbicides and fungicides. Its unique substitution pattern—combining a sterically demanding trifluoromethyl group with an ortho-fluoro motif—imparts metabolic stability and lipophilicity to final active pharmaceutical ingredients (APIs).

This guide delineates the "Directed Ortho-Metallation (DoM)" pathway, widely regarded as the industrial gold standard due to its high regioselectivity and use of commercially available precursors. Unlike traditional electrophilic aromatic substitution, which struggles with the directing conflicts of multiple halogens, the DoM route leverages the acidity of the C-H bond ortho to the fluorine atom.

Key Compound Data

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Property	Detail
Chemical Name	3-Chloro-2-fluoro-5-(trifluoromethyl)benzamide
CAS Number	129931-46-0
Molecular Formula	$C_8H_4ClF_4NO$
Molecular Weight	241.57 g/mol
Key Precursor	3-Chloro-4-fluorobenzotrifluoride (CAS 78068-94-1)

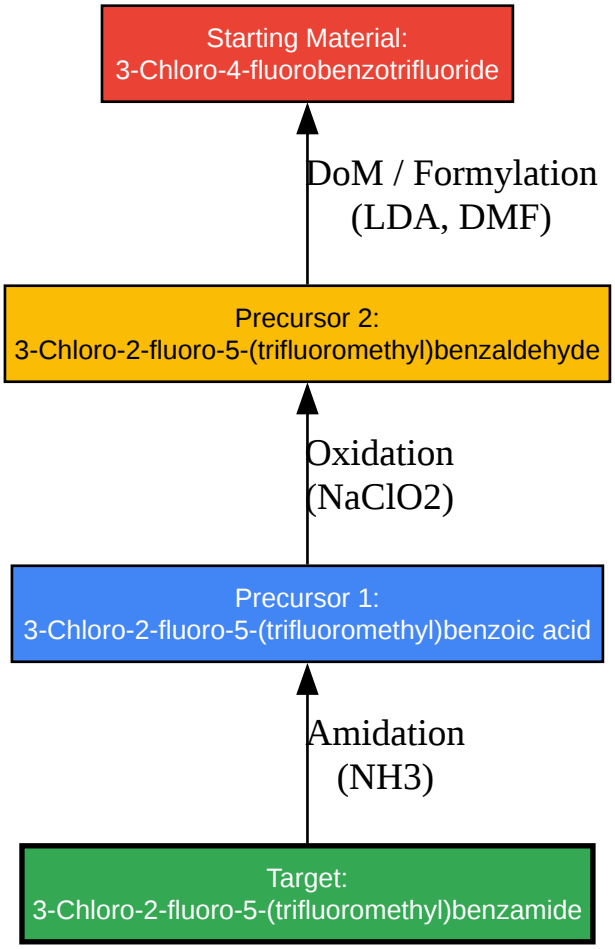
Retrosynthetic Analysis

The synthesis is best approached by disconnecting the amide bond to reveal the corresponding benzoic acid. The acid is constructed via a regioselective formylation of the aryl fluoride precursor.

Pathway Logic:

- Amide Formation: Trivial conversion from the acid chloride.
- Carboxylation/Formylation: The critical step. Introducing a carbon electrophile at the C2 position (relative to the CF3 group) requires overcoming the directing effects of the existing Cl and F substituents.
- Starting Material:3-Chloro-4-fluorobenzotrifluoride is the ideal scaffold. The proton at the position ortho to the fluorine (and meta to the chlorine) is the most acidic, allowing for selective lithiation.

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Figure 1: Retrosynthetic disconnection showing the Directed Ortho-Metallation strategy.

Detailed Experimental Protocol

Stage 1: Regioselective Formylation (The DoM Step)

This is the most technically demanding step. The reaction utilizes Lithium Diisopropylamide (LDA) to deprotonate the position ortho to the fluorine atom. The fluorine exerts a strong inductive effect (-I), acidifying the adjacent proton, while the chlorine atom provides additional steric guidance.

- Substrate: 3-Chloro-4-fluorobenzotrifluoride[1]
- Reagents: LDA (2.0 M in THF), DMF (N,N-Dimethylformamide)

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- Solvent: Anhydrous THF

Protocol:

- Inertion: Charge a cryo-reactor with anhydrous THF under a nitrogen atmosphere. Cool to -78°C.
- Deprotonation: Add LDA (1.1 eq) dropwise over 30 minutes. Maintain internal temperature below -70°C.
  - Mechanistic Note: The lithium coordinates with the fluorine lone pairs, stabilizing the transition state and ensuring exclusive deprotonation at the C2 position (relative to the final numbering).
- Aging: Stir at -78°C for 1 hour to ensure complete formation of the aryllithium species.
- Formylation: Add anhydrous DMF (1.2 eq) slowly. The solution may turn yellow/orange.
- Quench: Warm the mixture to 0°C and quench with saturated NH_4Cl solution.
- Workup: Extract with Ethyl Acetate. Wash organics with brine, dry over Na_2SO_4, and concentrate.
- Product:3-Chloro-2-fluoro-5-(trifluoromethyl)benzaldehyde.

Stage 2: Pinnick Oxidation to Benzoic Acid

Converting the aldehyde to the acid is preferred over direct carboxylation (using CO_2) because it avoids handling gaseous CO_2 at cryogenic temperatures and typically yields higher purity.

- Reagents: Sodium Chlorite ($NaClO_2$), Sodium Dihydrogen Phosphate (NaH_2PO_4), 2-Methyl-2-butene (scavenger).
- Solvent: t-Butanol / Water (3:1).

Protocol:

- Dissolve the aldehyde from Stage 1 in t-Butanol/Water.

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- Add 2-Methyl-2-butene (3 eq) to scavenge hypochlorite byproducts.
- Add NaH_2PO_4 (1.5 eq) followed by $NaClO_2$ (1.5 eq) portion-wise at 0°C.
- Stir at room temperature for 4 hours.
- Validation: Monitor by TLC or HPLC for disappearance of the aldehyde peak.
- Isolation: Acidify to pH 2 with HCl. The product, 3-Chloro-2-fluoro-5-(trifluoromethyl)benzoic acid (CAS 129931-45-9), will precipitate. Filter and dry.[2]

Stage 3: Acyl Chloride Formation & Amidation

The final conversion locks in the amide functionality.

- Reagents: Thionyl Chloride ($SOCl_2$), Catalytic DMF, Aqueous Ammonia (25%).
- Solvent: Toluene or Dichloromethane (DCM).

Protocol:

- Activation: Suspend the benzoic acid in Toluene. Add $SOCl_2$ (1.5 eq) and 2 drops of DMF.
- Reflux: Heat to 80°C for 2 hours until gas evolution (HCl/SO_2) ceases.
- Concentration: Evaporate excess $SOCl_2$ under reduced pressure to yield the crude acid chloride.
- Amidation: Dissolve the acid chloride in DCM. Cool to 0°C.
- Addition: Slowly add Aqueous Ammonia (5 eq) or bubble NH_3 gas. A white precipitate forms immediately.
- Purification: Filter the solid, wash with water (to remove NH_4Cl), and recrystallize from Ethanol/Water if necessary.

Process Safety & Optimization

Critical Control Parameters (CPPs)

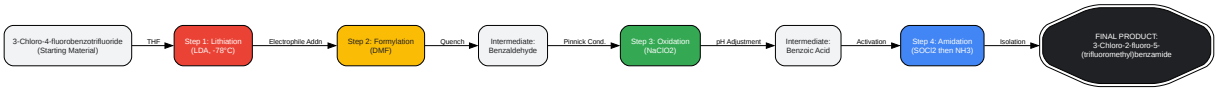
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Parameter	Setpoint	Rationale
Lithiation Temp	< -70°C	Higher temperatures lead to "Benzyne" formation via Li-F elimination, causing polymerization.
Moisture Control	< 200 ppm	Organolithiums are pyrophoric and instantly destroyed by water.
Quench Rate	Slow	Exothermic reaction. Rapid quenching can cause thermal runaway.

Analytical Validation[3]

- HPLC: The final benzamide should show a purity >98% (Area %).
- ^{1}H NMR (DMSO-d_6): Look for two broad singlets (NH_2) around 7.8–8.2 ppm and two aromatic doublets (coupling between H4 and H6).
- ^{19}F NMR: Crucial for confirming the integrity of the CF_3 group (-63 ppm) and the Ar-F (-110 ppm).

Synthesis Workflow Diagram



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Figure 2: Step-by-step reaction workflow from commercial starting material to final amide.

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References

- Lundbeck. (2007). Process for the preparation of halogenated benzoic acid derivatives. US Patent 8,642,802 B2.
  - Grounding: Describes the regioselective lithiation and formylation of 3-chloro-4-fluorobenzotrifluoride to the corresponding acid.
- ChemicalBook. (2024). **3-Chloro-2-fluoro-5-(trifluoromethyl)benzamide** Product Entry.
  - Grounding: Verifies CAS 129931-46-0 and physical properties.
- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 19773824: 3-Chloro-2-fluoro-5-(trifluoromethyl)benzonitrile. [3]
  - Grounding: Confirms the structure of the nitrile precursor (CAS 129931-47-1)

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Sources

- 1. US8642802B2 - Process for the preparation of halogenated benzoic acid derivatives - Google Patents [patents.google.com]
- 2. US6489507B1 - Process for the synthesis of 3,5-bis(trifluoromethyl)benzoic acid - Google Patents [patents.google.com]
- 3. 3-Chloro-2-fluoro-5-(trifluoromethyl)benzonitrile | C8H2ClF4N | CID 19773824 - PubChem [pubchem.ncbi.nlm.nih.gov]
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